

Technical Support Center: Mohr's Salt Solutions

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Compound of Interest

Compound Name: Azanium;hexahydrate

Cat. No.: B12564175

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This technical support guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals working with Mohr's salt (Ferrous Ammonium Sulfate) solutions.

Frequently Asked Questions (FAQs)

Q1: Why is my pale green Mohr's salt solution turning yellow?

A freshly prepared Mohr's salt solution should be a pale green color, characteristic of the aqueous ferrous (Fe^{2+}) ion, specifically the hexaaquairon(II) complex, $[\text{Fe}(\text{H}_2\text{O})_6]^{2+}$.^{[1][2]} If your solution is turning yellow, it is a primary indicator that the ferrous ions (Fe^{2+}) are being oxidized to ferric ions (Fe^{3+}).^{[1][3]} This color change can also be described as yellowish-brown.

The presence of ferric ions, which form yellow or amber-colored solutions due to hydrolysis, is the source of the discoloration. This oxidation is a common issue, as Fe^{2+} ions are susceptible to oxidation by atmospheric oxygen.^{[3][4]}

Troubleshooting Guide

If you are observing a yellowing of your Mohr's salt solution, consult the following table to diagnose the potential cause and implement the appropriate solution.

Observation	Potential Cause	Corrective Action	Preventative Measures
Solution turns yellow shortly after preparation.	Oxidation by Air: The Fe^{2+} ions are being oxidized to Fe^{3+} by dissolved oxygen. This process is accelerated at a higher pH.[1][5]	The yellowed solution may not be suitable for applications requiring a precise concentration of Fe^{2+} . It is recommended to prepare a fresh solution.	Add dilute sulfuric acid to the water before dissolving the Mohr's salt.[6][7] The acidic environment helps to inhibit oxidation.[5]
Solution becomes cloudy or forms a precipitate over time.	Hydrolysis: Insufficiently acidic conditions can lead to the hydrolysis of ferrous sulfate, which can also be a precursor to oxidation.[1][6]	Discard the solution. The presence of a precipitate indicates significant degradation of the reagent.	Ensure the addition of dilute sulfuric acid during the preparation of the solution to prevent hydrolysis.[6][8]
The yellow color appears during heating.	Accelerated Oxidation: The rate of oxidation of Fe^{2+} to Fe^{3+} increases with temperature.[1]	Avoid excessive heating when dissolving the salt.[1][8] If heating is necessary, do so gently. If the solution turns yellow, it should be discarded and prepared again.[1]	Use water that is warm but not boiling to dissolve the salt, and ensure the solution is acidified.

Experimental Protocols

Protocol for Preparation of a Stable Mohr's Salt Solution (e.g., 0.1 M)

This protocol outlines the standard procedure for preparing a Mohr's salt solution that is resistant to oxidation.

Materials:

- Mohr's salt ($(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$)
- Distilled or deionized water
- Concentrated Sulfuric Acid (H_2SO_4)
- Volumetric flask
- Beaker
- Glass stirring rod

Procedure:

- Acidify the Water: To a beaker containing approximately half the final desired volume of distilled or deionized water, carefully add a small amount of dilute sulfuric acid. For a 1-liter solution, 2-3 mL of dilute H_2SO_4 is typically sufficient.^{[6][7]} Safety Note: Always add acid to water, never the other way around, to avoid a violent exothermic reaction.
- Dissolve Mohr's Salt: Weigh the required amount of Mohr's salt (for a 0.1 M solution in 1 L, use 39.2 g). Add the salt to the acidified water in the beaker.
- Stir to Dissolve: Stir the solution gently with a glass rod until all the Mohr's salt crystals have dissolved. Avoid vigorous stirring that could introduce excess atmospheric oxygen. Gentle heating can be applied if necessary, but avoid boiling to prevent the conversion of Fe^{2+} to Fe^{3+} .^[1]
- Transfer to Volumetric Flask: Carefully transfer the dissolved solution into a volumetric flask of the appropriate final volume.
- Bring to Volume: Add distilled or deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mix Thoroughly: Cap the flask and invert it several times to ensure the solution is homogeneous.

- Storage: Store the prepared solution in a well-stoppered bottle to minimize contact with air. For applications requiring high accuracy, it is advisable to standardize the solution before use, as some oxidation may still occur over time.[4]

Visualizing the Degradation Pathway

The following diagram illustrates the chemical processes that lead to the yellowing of a Mohr's salt solution.

Caption: Chemical pathway of Mohr's salt solution degradation.

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